

Application Notes: Measuring HIV-1 Reactivation After Ciapavir Treatment

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Compound of Interest

Compound Name: *Ciapavir*

Cat. No.: *B16224725*

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Introduction

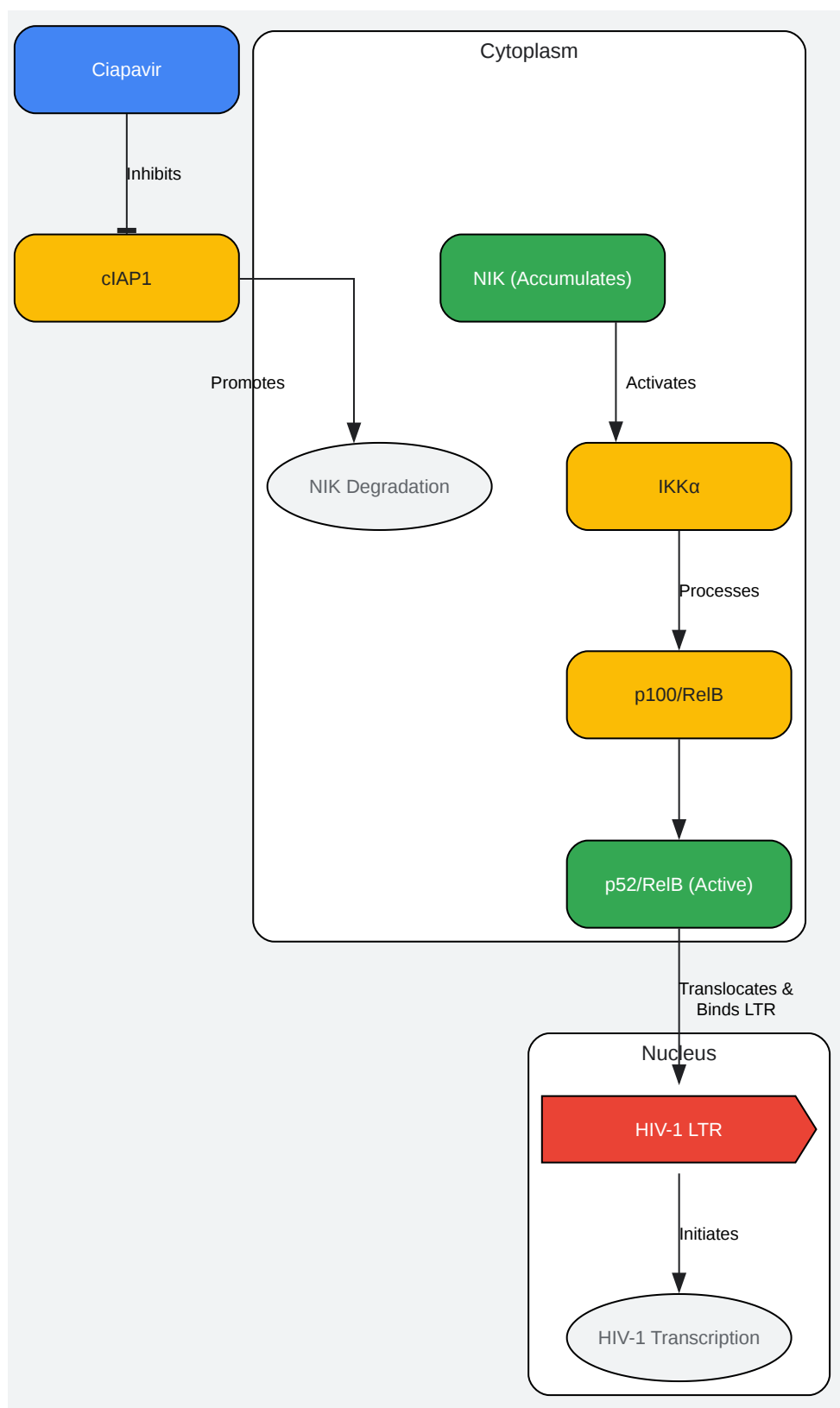
A major obstacle to curing HIV-1 infection is the persistence of a latent viral reservoir, primarily in resting CD4+ T cells. While antiretroviral therapy (ART) can suppress viral replication to undetectable levels, it does not eliminate this reservoir. The "shock and kill" strategy aims to eradicate this latent reservoir by using Latency-Reversing Agents (LRAs) to reactivate viral gene expression, making the infected cells visible to the immune system for clearance.^{[1][2]}

Ciapavir (SBI-0953294) is a potent, next-generation small-molecule Smac mimetic specifically optimized for HIV-1 latency reversal.^[3] It functions by activating the non-canonical NF-κB signaling pathway, a key cellular pathway involved in HIV-1 transcription.^{[2][4]} Unlike some other LRAs, **Ciapavir** has been shown to reactivate latent HIV-1 in vivo without causing widespread T cell activation, making it a promising candidate for clinical development.^{[1][5]}

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to accurately quantify the reactivation of latent HIV-1 following treatment with **Ciapavir** using established in vitro and ex vivo models.

Ciapavir's Mechanism of Action

Ciapavir functions as a Smac mimetic to antagonize the inhibitor of apoptosis protein cIAP1. In resting cells, cIAP1 is part of a complex that targets NF- κ B-inducing kinase (NIK) for degradation. By inhibiting cIAP1, **Ciapavir** allows NIK to accumulate and activate the IKK α complex.[6] This leads to the processing of the p100 subunit to p52, which then dimerizes with RelB. The active p52/RelB heterodimer translocates to the nucleus, where it binds to κ B sites within the HIV-1 Long Terminal Repeat (LTR) promoter, driving viral transcription and reactivating the latent provirus.[4][7]

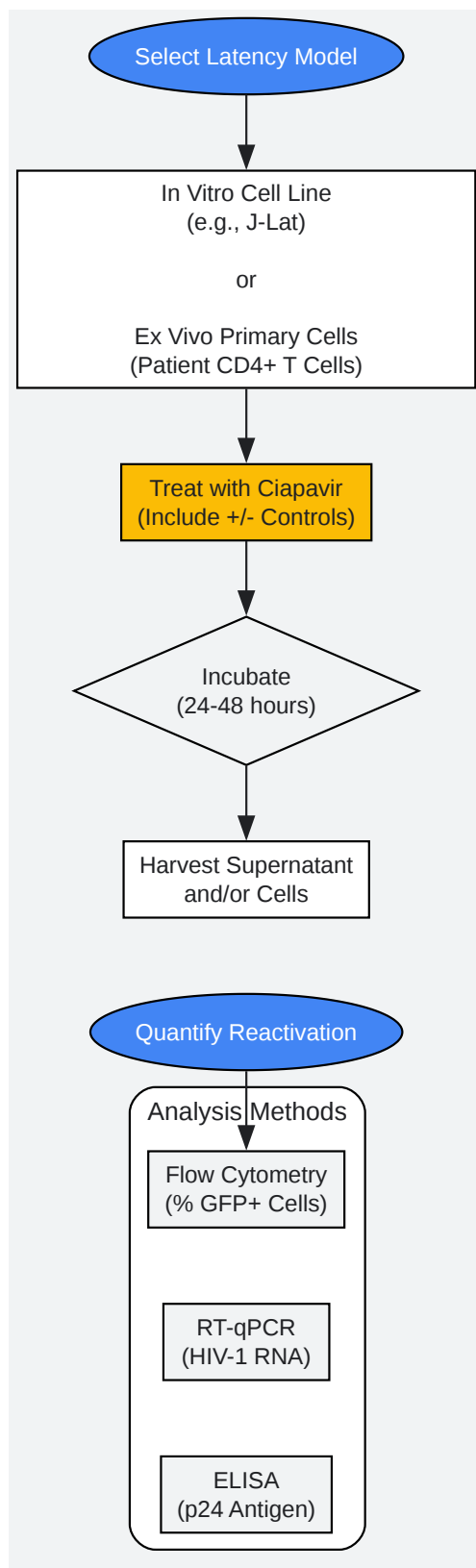


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Caption: Ciapavir activates the non-canonical NF-κB pathway to drive HIV-1 transcription.

General Experimental Workflow

Measuring HIV-1 reactivation involves treating a cellular model of latency with **Ciapavir** and quantifying the subsequent production of viral components. The choice of model system (e.g., immortalized cell lines vs. primary patient cells) and the readout method depends on the specific research question.



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Caption: General workflow for measuring HIV-1 reactivation after **Ciapavir** treatment.

Protocol 1: In Vitro Reactivation in J-Lat T-Cell Lines

This protocol uses the J-Lat 10.6 T-cell line, a widely used model of HIV-1 latency.^[8] These cells contain an integrated, full-length HIV-1 provirus where the nef gene is replaced by a Green Fluorescent Protein (GFP) reporter. Reactivation of the HIV-1 LTR results in GFP expression, which can be easily quantified by flow cytometry.^{[8][9]}

1.1. Materials

- J-Lat 10.6 cells (or other suitable J-Lat clone)^[8]
- RPMI 1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- **Ciapavir** (SBI-0953294)
- Positive Control: TNF- α (10 ng/mL) or Prostratin (1 μ M)
- Vehicle Control: DMSO (at the same final concentration as **Ciapavir**)
- 96-well flat-bottom culture plates
- Flow cytometer
- Phosphate-Buffered Saline (PBS)
- Fixation buffer (e.g., 1% paraformaldehyde in PBS)

1.2. Experimental Procedure

- Cell Plating: Maintain J-Lat 10.6 cells in exponential growth phase. Seed cells into a 96-well plate at a density of 1×10^5 cells/well in 100 μ L of complete RPMI medium.
- Compound Preparation: Prepare serial dilutions of **Ciapavir** in complete RPMI. Also prepare positive and vehicle controls.
- Treatment: Add 100 μ L of the diluted compounds and controls to the appropriate wells to achieve the desired final concentrations. Ensure all treatments are performed in triplicate.

- Incubation: Incubate the plate for 24-48 hours at 37°C in a 5% CO₂ incubator.[\[10\]](#)[\[11\]](#)
- Cell Harvesting & Staining:
 - Transfer cells from each well to a V-bottom 96-well plate or microcentrifuge tubes.
 - Pellet the cells by centrifugation (e.g., 400 x g for 5 minutes).
 - Discard the supernatant and wash the cells once with 200 µL of cold PBS.
 - Resuspend the cell pellet in 100-200 µL of fixation buffer and incubate for 20 minutes at room temperature, protected from light.
 - Wash the cells again with PBS and resuspend in 200 µL of PBS for analysis.
- Flow Cytometry: Acquire data on a flow cytometer, collecting at least 20,000 events per sample. Measure GFP fluorescence in the appropriate channel (e.g., FITC).

1.3. Data Analysis and Presentation

- Gate on the live, single-cell population using forward scatter (FSC) and side scatter (SSC) profiles.
- Quantify the percentage of GFP-positive cells for each treatment condition.
- Summarize the data in a table. Calculate the mean and standard deviation for the triplicate wells.

Table 1: Sample Data for J-Lat 10.6 Cell Reactivation

Treatment	Concentration	% GFP-Positive Cells (Mean ± SD)
Vehicle Control	0.1% DMSO	0.8 ± 0.2
TNF-α	10 ng/mL	75.4 ± 4.1
Ciapavir	10 nM	15.2 ± 1.9
Ciapavir	100 nM	48.6 ± 3.5

| **Ciapavir** | 1 μ M | 65.1 $\pm$ 5.2 |

Protocol 2: Ex Vivo Reactivation in Primary CD4+ T Cells

This protocol provides a more clinically relevant assessment by using resting CD4+ T cells isolated from ART-suppressed, HIV-1-infected individuals. Reactivation is measured by quantifying cell-associated viral RNA and virus production (p24 antigen) in the culture supernatant.

2.1. Materials

- Peripheral Blood Mononuclear Cells (PBMCs) from ART-suppressed HIV-1+ donors
- Density gradient medium (e.g., Ficoll-Paque™)[[12](#)]
- CD4+ T Cell Isolation Kit (negative selection)[[13](#)][[14](#)]
- RPMI 1640 medium with 10% FBS, 1% Penicillin-Streptomycin, and IL-2 (20 U/mL)
- ART drugs (e.g., an integrase inhibitor like Raltegravir at 1 μ M to prevent new infections)[[15](#)]
- **Ciapavir**, positive control (e.g., anti-CD3/CD28 beads), and vehicle control (DMSO)
- Reagents for RNA isolation (e.g., RNeasy Kit)
- Reagents for RT-qPCR (reverse transcriptase, primers/probes for HIV-1 gag and a housekeeping gene like GAPDH)[[16](#)][[17](#)][[18](#)]
- Commercial HIV-1 p24 Antigen ELISA kit[[19](#)][[20](#)]

2.2. Experimental Procedure

- Isolate PBMCs: Isolate PBMCs from whole blood using density gradient centrifugation.[[12](#)][[21](#)]
- Isolate Resting CD4+ T Cells: Isolate resting CD4+ T cells from PBMCs using a negative selection magnetic bead-based kit. Purity should be confirmed by flow cytometry.[[22](#)]

- Cell Plating and Treatment:
 - Plate the isolated resting CD4⁺ T cells in a 96-well round-bottom plate at a density of 1-2 x 10⁶ cells/mL in complete RPMI with IL-2 and an ART drug.
 - Add **Ciapavir**, positive controls, and vehicle controls in triplicate.
 - Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.
- Sample Harvesting:
 - After incubation, pellet the cells by centrifugation (400 x g for 10 minutes).
 - Carefully collect the culture supernatant and store at -80°C for p24 ELISA.
 - Wash the cell pellet once with PBS. The cell pellet can now be processed for RNA isolation.

2.3. Sub-Protocol A: Quantification of Cell-Associated HIV-1 RNA by RT-qPCR

- RNA Isolation: Isolate total RNA from the cell pellets using a column-based kit according to the manufacturer's instructions. Elute in RNase-free water.
- cDNA Synthesis: Synthesize complementary DNA (cDNA) from 100-500 ng of total RNA using a reverse transcriptase kit. Include a no-reverse-transcriptase control to check for DNA contamination.[\[18\]](#)
- Real-Time qPCR:
 - Set up qPCR reactions in triplicate for each sample using a master mix, primers, and probes specific for HIV-1 gag and a housekeeping gene (e.g., GAPDH or ACTB).[\[17\]](#)[\[23\]](#)
 - Run the qPCR plate on a real-time PCR instrument using standard cycling conditions (e.g., 95°C for 5 min, followed by 45 cycles of 95°C for 10s and 60°C for 1 min).[\[18\]](#)
- Data Analysis:
 - Calculate the cycle threshold (Ct) values for each reaction.

- Determine the ΔCt for each sample: $\Delta Ct = Ct(gag) - Ct(\text{housekeeping gene})$.
- Calculate the $\Delta\Delta Ct$ relative to the vehicle control: $\Delta\Delta Ct = \Delta Ct(\text{treatment}) - \Delta Ct(\text{vehicle})$.
- Calculate the fold induction of HIV-1 RNA expression using the formula: $2^{-\Delta\Delta Ct}$.

2.4. Sub-Protocol B: Quantification of HIV-1 p24 Antigen by ELISA

- Prepare Samples: Thaw the stored culture supernatants. If necessary, dilute the supernatants from the positive control wells to fall within the linear range of the assay.[\[24\]](#)
- Perform ELISA: Quantify the amount of HIV-1 p24 antigen in the supernatants using a commercial ELISA kit.[\[25\]](#) Follow the manufacturer's protocol precisely, which typically involves:
 - Adding standards and samples to the antibody-coated plate.
 - Incubating the plate.
 - Washing the wells.
 - Adding detection antibody and enzyme conjugate.
 - Adding substrate and stop solution.
- Read Plate: Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve by plotting the absorbance values of the standards against their known concentrations.
 - Calculate the concentration of p24 (in pg/mL) in the experimental samples by interpolating their absorbance values from the standard curve.

2.5. Data Presentation Summarize the quantitative data from both RT-qPCR and ELISA assays in a single table for clear comparison of latency reversal activity.

Table 2: Sample Data for Reactivation in Primary CD4+ T Cells

Treatment	Concentration	HIV-1 gag RNA (Fold Induction, Mean $\pm$ SD)	p24 in Supernatant (pg/mL, Mean $\pm$ SD)
Vehicle Control	0.1% DMSO	1.0 $\pm$ 0.2	< 10 (Below L.O.D.)
Anti-CD3/CD28	1 bead/cell	85.3 $\pm$ 11.2	1850 $\pm$ 210
Ciapavir	100 nM	8.7 $\pm$ 1.5	125 $\pm$ 22

| **Ciapavir** | 1 μ M | 25.1 $\pm$ 3.8 | 460 $\pm$ 55 |

(L.O.D. = Limit of Detection)

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